

# methyl oleate physicochemical properties for research applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl Oleate

Cat. No.: B7765582

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Methyl Oleate** for Research Applications

## Introduction

**Methyl oleate** (CAS No. 112-62-9), the methyl ester of oleic acid, is a monounsaturated fatty acid methyl ester (FAME) that serves as a pivotal molecule in various scientific and industrial domains.[1][2] It is a colorless to pale yellow liquid characterized by a faint fatty odor.[1][3] Derived from the formal condensation of oleic acid's carboxy group with methanol, this compound is noted for its excellent solvency, biodegradability, and low toxicity.[2][4] Its versatile properties make it a valuable component in drug formulations, cosmetics, biofuels, and as an intermediate in chemical synthesis.[2][4][5] This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for their determination, and its applications in research, tailored for scientists and drug development professionals.

## Physicochemical Properties

The physical and chemical characteristics of **methyl oleate** are fundamental to its application in research and development. These properties are summarized in the tables below.

### Table 1: General Physicochemical Properties of Methyl Oleate

Property	Value	Source(s)
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>2</sub>	[4][6][7]
Molecular Weight	296.49 g/mol	[4][6]
IUPAC Name	methyl (9Z)-octadec-9-enoate	
Appearance	Clear, colorless to amber/pale yellow liquid	[1][3][4]
Odor	Faint, fatty odor	[1][3]
Density	0.874 g/mL at 20 °C	[4][6][7]
Boiling Point	218 °C at 20 mmHg351-353 °C at 760 mmHg	[4][6][8][9]
Melting Point	-19.9 °C to -20 °C	[6][7][10]
Refractive Index	n <sub>20/D</sub> 1.452	[4][6]
Vapor Pressure	10 mmHg at 205 °C0.000041 mmHg at 25 °C (est.)	[6][7][8][9]
Flash Point	> 110 °C (> 230 °F)	[6][9]
logP (o/w)	7.45	[9]

**Table 2: Viscosity of Methyl Oleate at Different Temperatures**

Temperature (°C)	Viscosity (cP)	Source(s)
25	7	[11]
30	4.88	[1]
38	4.6 mm <sup>2</sup> /s (kinematic)	[12]
60	2.62	[1]
90	1.64	[1]

**Table 3: Solubility Profile of Methyl Oleate**

Solvent	Solubility	Source(s)
Water	Insoluble (0.005588 mg/L at 25 °C est.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Ethanol	Soluble / Miscible	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Ether	Miscible	<a href="#">[6]</a> <a href="#">[13]</a>
Chloroform	Miscible	<a href="#">[6]</a> <a href="#">[13]</a>
Aqueous Buffers	Sparingly soluble	<a href="#">[14]</a>
DMSO / Dimethylformamide	≥ 100 mg/mL	<a href="#">[14]</a>

## Spectral Data

Spectral analysis is crucial for the identification and characterization of **methyl oleate**.

- $^1\text{H}$  and  $^{13}\text{C}$  NMR:** Nuclear Magnetic Resonance spectroscopy confirms the molecular structure, with characteristic peaks for the methyl ester group, the double bond, and the aliphatic chain.[\[15\]](#)[\[16\]](#)
- Mass Spectrometry (MS):** GC-MS analysis typically shows a molecular ion peak corresponding to its molecular weight.[\[1\]](#)[\[17\]](#)[\[18\]](#) Common fragmentation patterns include the loss of a methoxy group.[\[18\]](#)
- Infrared (IR) Spectroscopy:** IR spectra exhibit characteristic absorption bands for the C=O ester stretch and the C=C double bond stretch.[\[1\]](#)[\[15\]](#)

## Research Applications

**Methyl oleate**'s physicochemical profile makes it suitable for a wide range of research applications:

- Drug Delivery:** It is used as a solvent and carrier for hydrophobic drug formulations, potentially enhancing bioavailability and therapeutic efficacy.[\[4\]](#) Its low toxicity and biodegradability are advantageous in this context.

- **Cosmetic and Personal Care:** Due to its emollient properties, it serves as a skin-conditioning agent in creams and lotions, improving texture and moisture retention.[\[3\]](#)[\[4\]](#)
- **Biofuel Research:** As a primary component of biodiesel, it is a key subject in studies focused on renewable energy sources.[\[4\]](#)
- **Surfactants and Emulsions:** It is a precursor for synthesizing detergents, emulsifiers, and wetting agents.[\[2\]](#) Its amphiphilic nature is leveraged in creating stable emulsions for various formulations.[\[2\]](#)[\[19\]](#)
- **Lubricants:** It is used in the formulation of biodegradable and high-performance lubricants for industrial and metalworking applications.[\[2\]](#)[\[4\]](#)[\[12\]](#)

## Experimental Protocols

Accurate determination of physicochemical properties is essential for quality control and research. Below are detailed methodologies for key experiments.

### Melting Point Determination (Capillary Method)

The melting point is a key indicator of purity.[\[20\]](#)[\[21\]](#) A pure substance exhibits a sharp melting range of 1-2°C, while impurities typically depress and broaden this range.[\[22\]](#)

Methodology:

- **Sample Preparation:** Ensure the **methyl oleate** sample is anhydrous. As it is a liquid at room temperature, it must be cooled to a solid state before measurement.
- **Loading the Capillary Tube:** Introduce a small amount of the frozen, powdered sample into a capillary tube, tapping gently to pack the solid to a height of 2-3 mm.[\[22\]](#)[\[23\]](#)
- **Apparatus Setup:** Place the capillary tube into a melting point apparatus (e.g., Mel-Temp or Thiele tube).[\[20\]](#)[\[22\]](#)
- **Heating:**
  - For an unknown sample, perform a rapid heating to determine an approximate melting range.[\[20\]](#)[\[22\]](#)

- For a precise measurement, cool the apparatus and use a fresh sample. Heat rapidly to about 20°C below the approximate melting point.[23]
- Decrease the heating rate to 1-2°C per minute as the melting point is approached.[20][23]
- Observation and Recording:
  - Record the temperature at which the first droplet of liquid appears.[23]
  - Record the temperature at which the entire sample has melted into a clear liquid. This range is the melting point.[20]

## Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[24][25]

Methodology:

- Apparatus Setup: Assemble a simple distillation apparatus using a distilling flask, condenser, receiving flask, and a heat source (e.g., heating mantle).[26][27]
- Sample and Boiling Chips: Place a measured volume of **methyl oleate** (at least 5 mL) and a few boiling chips into the distilling flask to ensure smooth boiling.[25][27]
- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side-arm of the distilling flask. This ensures the temperature of the vapor distilling into the condenser is accurately measured.[27]
- Heating: Gently heat the flask. As the liquid boils, vapors will rise and enter the condenser.
- Observation and Recording: The temperature will rise and then stabilize as the vapor condenses. Record the stable temperature at which the liquid is actively distilling. This is the boiling point at the current atmospheric pressure.[26][27] It is also recommended to record the barometric pressure.[25]

## Solubility Determination

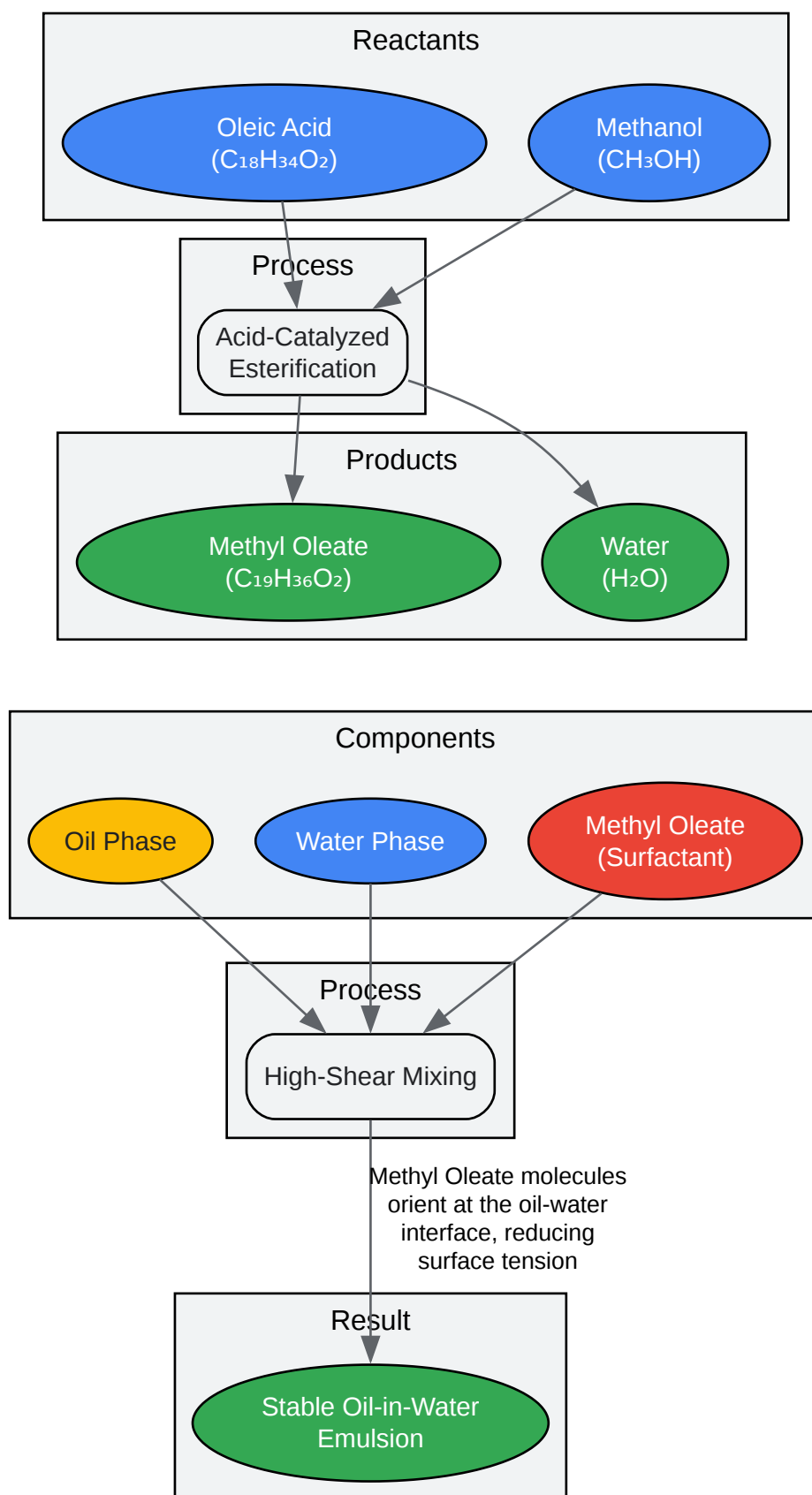
Solubility tests reveal information about the presence of polar or non-polar functional groups.  
[28]

Methodology:

- Preparation: In a small test tube, add a specific volume of the solvent to be tested (e.g., 1 mL).[28] Maintain a constant temperature throughout the experiment, as solubility is temperature-dependent.[29]
- Solute Addition: Add a small, measured amount of **methyl oleate** (e.g., 0.05 mL or 25 mg) to the solvent.[28]
- Mixing: Stopper the test tube and shake vigorously for a set period to facilitate dissolution.  
[28][29]
- Observation:
  - Soluble: The **methyl oleate** completely disappears, forming a clear solution.[30]
  - Partially Soluble: Some of the **methyl oleate** dissolves, but a separate phase remains.[30]
  - Insoluble: The **methyl oleate** does not dissolve and remains as a distinct layer.[30]
- Quantification (Optional): For quantitative analysis, add the solute in small, known increments until saturation is reached (i.e., no more solute dissolves).[29] The total amount of solute dissolved in the known volume of solvent at that temperature represents its solubility.[29][31]

## Mandatory Visualizations

The following diagrams illustrate key processes involving **methyl oleate**, created using the DOT language.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl Oleate | C19H36O2 | CID 5364509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. METHYL OLEATE - Ataman Kimya [atamanchemicals.com]
- 3. CAS 112-62-9: Methyl oleate | CymitQuimica [cymitquimica.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Methyl Oleate | 112-62-9 [chemicalbook.com]
- 6. jnfuturechemical.com [jnfuturechemical.com]
- 7. 112-62-9 CAS MSDS (Methyl Oleate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Methyl oleate 99% | Sigma-Aldrich [sigmaaldrich.com]
- 9. methyl oleate, 112-62-9 [thegoodscentcompany.com]
- 10. Methyl oleate | CAS#:112-62-9 | Chemsrce [chemsrc.com]
- 11. parchem.com [parchem.com]
- 12. Methyl Oleate Ca3022 | Univar Solutions [univarsolutions.com]
- 13. chembk.com [chembk.com]
- 14. cdn.caymanchem.com [cdn.caymanchem.com]
- 15. Separation and spectral data of the six isomeric ozonides from methyl oleate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Methyl Oleate(112-62-9) 1H NMR [m.chemicalbook.com]
- 17. spectrabase.com [spectrabase.com]
- 18. scispace.com [scispace.com]
- 19. acmesynthetic.com [acmesynthetic.com]



- 20. chem.ucalgary.ca [chem.ucalgary.ca]
- 21. SSERC | Melting point determination [sserc.org.uk]
- 22. Determination of Melting Point [wiredchemist.com]
- 23. chem.libretexts.org [chem.libretexts.org]
- 24. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 25. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 26. vernier.com [vernier.com]
- 27. chem.libretexts.org [chem.libretexts.org]
- 28. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 29. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 30. education.com [education.com]
- 31. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [methyl oleate physicochemical properties for research applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7765582#methyl-oleate-physicochemical-properties-for-research-applications]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)